

An In-depth Technical Guide to Stilbazo: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Stilbazo

Cat. No.: B1143335

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Stilbazo**, with a focus on its molecular structure and weight. It is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry. This document details the fundamental characteristics of **Stilbazo**, outlines a general synthetic approach, describes a key analytical application, and explores the biological activities of structurally related compounds to provide context for potential research applications.

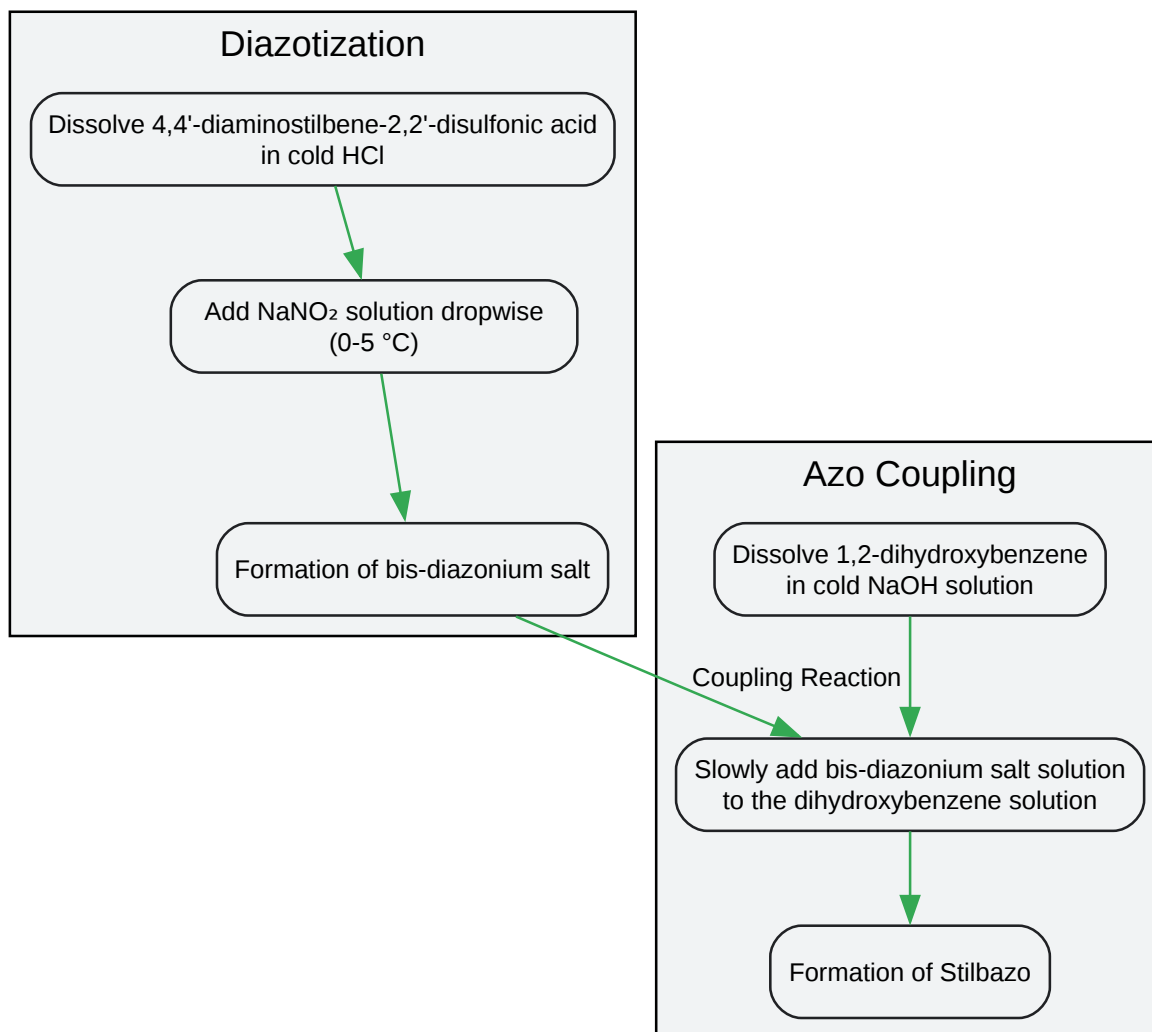
Core Compound Properties

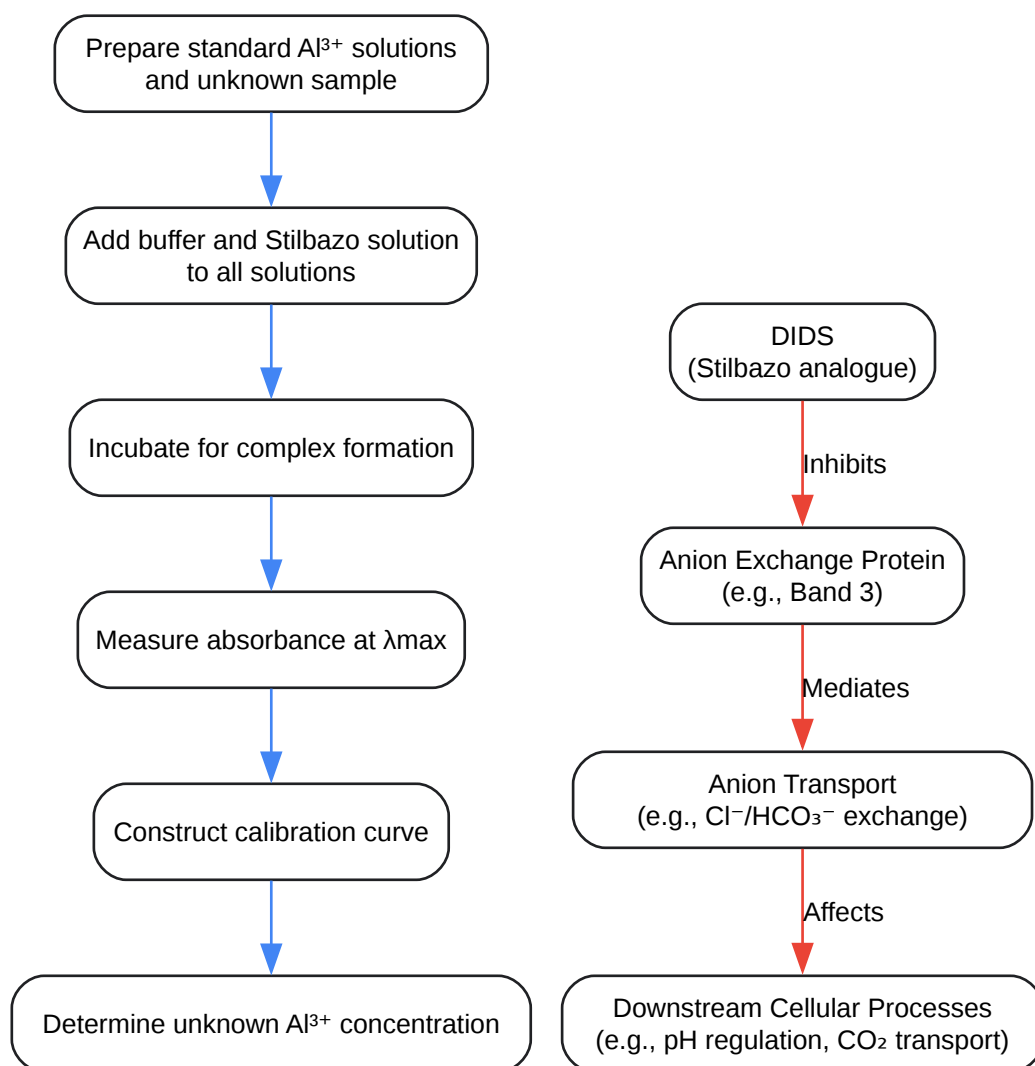
Stilbazo, systematically named Stilbene-4,4'-bis[(1-azo)-3,4-dihydroxybenzene]-2,2'-disulfonic acid diammonium salt, is a complex organic molecule utilized primarily as a spectrophotometric reagent.^{[1][2][3][4][5][6][7]} Its key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₆ N ₆ O ₁₀ S ₂	[1]
Molecular Weight	646.65 g/mol	[1]
CAS Number	1571-36-4	[1]
Appearance	Red to dark blue to black powder	[1]
Maximum Absorption Wavelength (λ _{max})	413 nm (in pH 5.0 buffer solution)	[6]

Chemical Structure

The structure of **Stilbazo** is characterized by a central stilbene backbone (a diarylethene) with two sulfonic acid groups. Attached to this core are two azo-linked dihydroxyphenyl groups. The presence of multiple auxochromic and chromophoric groups contributes to its strong color and its utility in spectrophotometry.





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